

Long-term stability of SRT 2104 in DMSO at -20°C

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Compound of Interest

Compound Name: SRT 2104

Cat. No.: B1681106

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Technical Support Center: SRT2104

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the long-term stability of SRT2104 in DMSO when stored at -20°C. This resource is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the expected long-term stability of SRT2104 in DMSO at -20°C?

A1: Based on information from various suppliers, SRT2104, when dissolved in DMSO, can be stored at -20°C for approximately six months to several months.[1][2] For longer-term storage, -80°C is recommended, which can extend stability for up to a year.[2] As a crystalline solid, SRT2104 is stable for at least four years when stored at -20°C.[3][4] It is crucial to use anhydrous DMSO for preparing stock solutions, as the presence of water can impact the solubility and stability of the compound.[5][6]

Q2: I have stored my SRT2104 in DMSO at -20°C for over six months. Can I still use it?

A2: While the general guideline is a stability of around six months at -20°C, the actual stability can be influenced by factors such as the quality of the DMSO, the number of freeze-thaw cycles, and exposure to moisture and light.[2] It is highly recommended to perform a quality control check, such as HPLC or LC-MS, to assess the purity of the stock solution before use in critical experiments.

Q3: My SRT2104 solution in DMSO appears to have precipitated after thawing. What should I do?

A3: Precipitation can occur if the compound's solubility limit is exceeded or if the DMSO has absorbed moisture.^[5] To redissolve the compound, you can gently warm the vial to 37°C for 10 minutes and/or sonicate it for a short period.^[1] If precipitation persists, it may indicate compound degradation or solubility issues. It is advisable to prepare a fresh stock solution using anhydrous DMSO.

Q4: How many freeze-thaw cycles can a solution of SRT2104 in DMSO tolerate?

A4: While specific data for SRT2104 is not available, studies on a diverse set of small molecules have shown no significant compound loss after as many as 11 freeze-thaw cycles.^{[7][8]} However, to minimize potential degradation, it is best practice to prepare small aliquots of your stock solution to avoid repeated freezing and thawing of the entire stock.

Q5: What are the potential degradation products of SRT2104 in DMSO?

A5: Specific degradation pathways of SRT2104 in DMSO under storage conditions are not well-documented in publicly available literature. Degradation could potentially occur through hydrolysis if water is present in the DMSO, or through oxidation. DMSO itself can degrade under certain conditions, such as exposure to UV light in the presence of a photosensitizer.^[9] To identify any degradation products, analytical techniques like LC-MS/MS would be required.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of SRT2104 stock solution.	1. Prepare a fresh stock solution of SRT2104 in anhydrous DMSO. 2. Perform a quality control check (e.g., HPLC, LC-MS) on the old and new stock solutions to compare purity. 3. If degradation is confirmed, discard the old stock.
Precipitate observed in the stock solution after thawing	1. The solution may be supersaturated. 2. The DMSO may have absorbed moisture, reducing solubility. [5]	1. Gently warm the vial to 37°C and sonicate to try and redissolve the precipitate. [1] 2. If the precipitate does not dissolve, it is recommended to prepare a fresh stock solution using anhydrous DMSO.
Loss of compound activity	The compound may have degraded over time or due to improper storage.	1. Aliquot stock solutions to minimize freeze-thaw cycles. 2. Store aliquots at -80°C for long-term storage. [2] 3. Before critical experiments with aged stock solutions, validate the compound's activity with a fresh standard.

Quantitative Data Summary

The following table provides a summary of the stability of SRT2104 under different storage conditions as indicated by various suppliers. Please note that these are general guidelines, and stability can be batch and condition-dependent.

Formulation	Storage Temperature	Reported Stability	Source
Crystalline Solid	-20°C	≥ 4 years	[3] [4]
In DMSO	-20°C	~6 months	[2]
In DMSO	-20°C	"several months"	[1]
In DMSO	-80°C	~1 year	[2]

Experimental Protocols

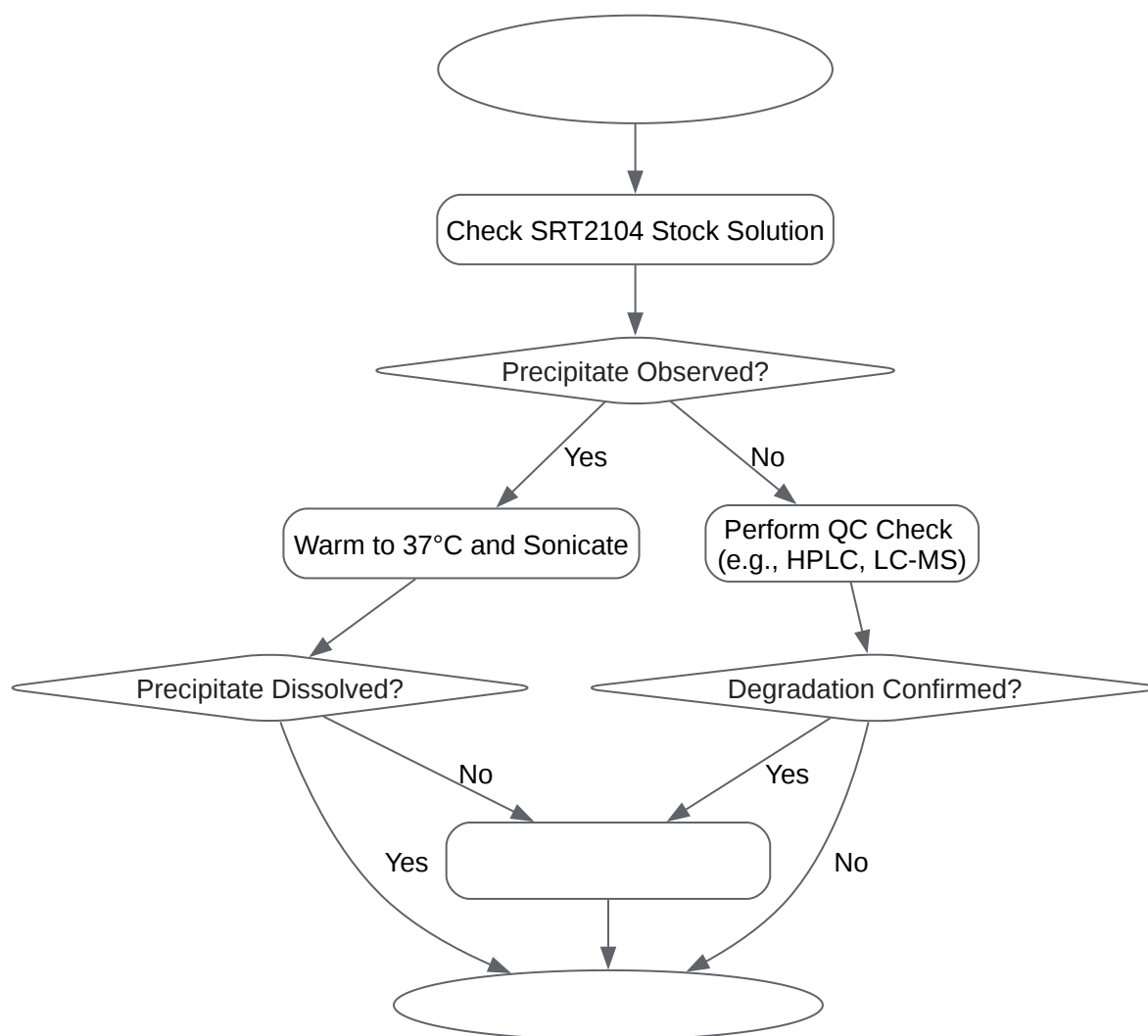
Protocol 1: Assessment of SRT2104 Stability in DMSO via HPLC

This protocol outlines a method to assess the stability of SRT2104 in a DMSO stock solution stored at -20°C over time.

- Preparation of Stock Solution:
 - Accurately weigh a known amount of SRT2104 crystalline solid.
 - Dissolve in anhydrous DMSO to a final concentration of 10 mM.
 - Prepare multiple small aliquots in amber, tightly sealed vials to minimize exposure to light and moisture.
- Storage:
 - Store the aliquots at -20°C.
- Sample Analysis:
 - At designated time points (e.g., T=0, 1 month, 3 months, 6 months, 1 year), retrieve one aliquot.
 - Allow the aliquot to thaw completely at room temperature.

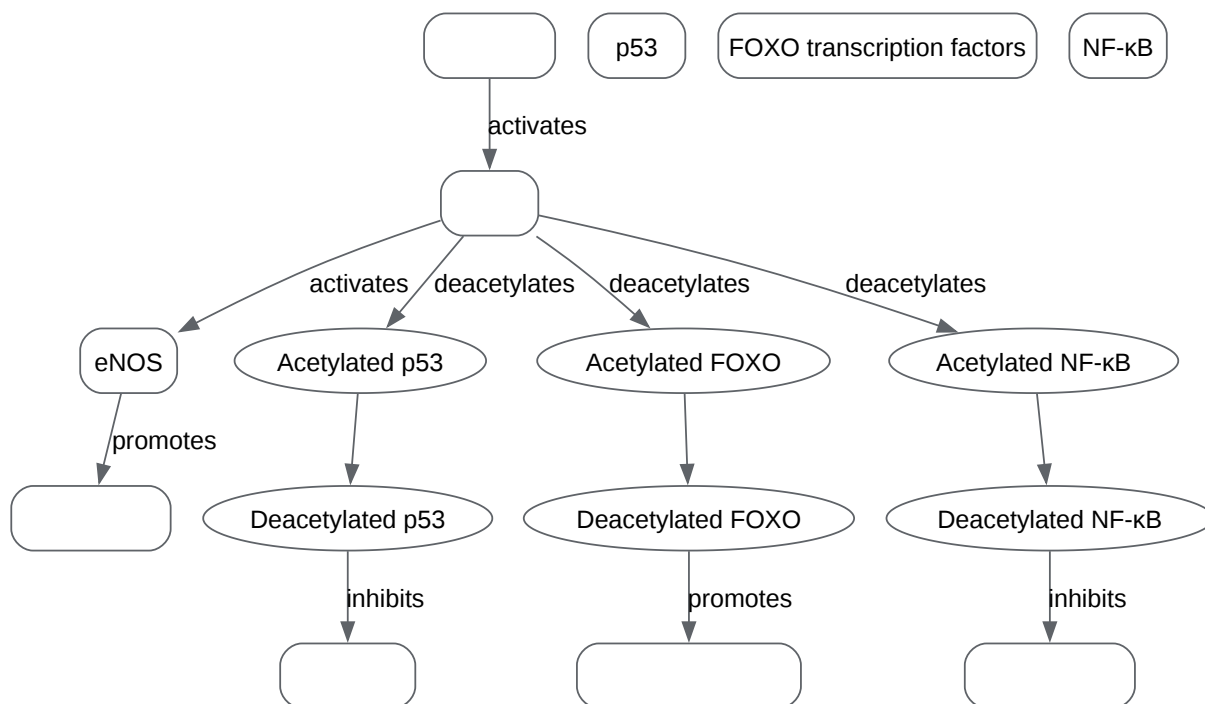
- Prepare a dilution of the stock solution in a suitable mobile phase (e.g., acetonitrile:water with 0.1% formic acid).
- Analyze the sample by High-Performance Liquid Chromatography (HPLC) with a UV detector.
- The purity of SRT2104 is determined by comparing the peak area of the parent compound to the total peak area of all components in the chromatogram.
- Data Analysis:
 - Calculate the percentage of SRT2104 remaining at each time point relative to the T=0 sample.
 - A significant decrease in the percentage of the parent peak over time indicates degradation.

Visualizations



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Caption: Troubleshooting workflow for SRT2104 stability issues.



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Caption: Simplified SIRT1 signaling pathway activated by SRT2104.

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